

Application Notes and Protocols for Live-Cell Imaging with Zopocianine Sodium

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Compound of Interest

Compound Name: Zopocianine Sodium

CAS No.: 2206660-95-7

Cat. No.: B15550802

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Zopocianine Sodium, also known as OTL-0078, is a novel fluorescent imaging agent designed for targeted live-cell and in vivo imaging. It consists of a cyanine dye conjugated to a small molecule ligand that specifically targets the Prostate-Specific Membrane Antigen (PSMA), a cell surface protein highly expressed in prostate cancer cells and the neovasculature of many solid tumors. This targeted approach allows for high-contrast imaging of PSMA-expressing cells, making **Zopocianine Sodium** a valuable tool for cancer research, drug development, and intraoperative imaging.

The core of **Zopocianine Sodium** is a cyanine dye, a class of fluorophores known for their high extinction coefficients and good fluorescence quantum yields. This intrinsic brightness, combined with its targeted delivery mechanism, enables sensitive detection of cellular and subcellular structures and processes.

Principle of Action

Zopocianine Sodium's mechanism of action is based on the specific binding of its ligand moiety to the extracellular domain of the PSMA receptor. Following binding, the **Zopocianine Sodium**-PSMA complex is internalized into the cell through endocytosis. This process allows for the accumulation of the fluorescent dye inside the target cells, leading to a strong and specific fluorescent signal that can be visualized using fluorescence microscopy. The internalization process is crucial as it concentrates the dye within the cell, enhancing the signal-to-noise ratio for imaging.

Data Presentation

Quantitative data for **Zopocianine Sodium** is not extensively available in the public domain. The following table summarizes known properties and estimated values based on structurally similar PSMA-targeted cyanine dyes such as PSMA-Cy5.

Property	Value	Notes
Chemical Formula	C ₇₄ H ₈₆ N ₇ Na ₇ O ₂₇ S ₄	Official USAN designation.
Molecular Weight	1794.72 g/mol	
Target	Prostate-Specific Membrane Antigen (PSMA)	A well-established biomarker for prostate cancer and tumor neovasculature.
Fluorophore Class	Cyanine Dye	A class of synthetic dyes known for their brightness and use in bio-imaging.
Excitation Maximum (λ _{ex})	~650 - 750 nm (Estimated)	Based on the cyanine core structure, likely in the red to near-infrared range, which is advantageous for deep tissue imaging and reduced autofluorescence.
Emission Maximum (λ _{em})	~670 - 780 nm (Estimated)	A corresponding emission in the red to near-infrared spectrum.
Quantum Yield (Φ)	Moderate to High (Estimated)	Cyanine dyes typically exhibit good quantum yields, contributing to their brightness.
Molar Extinction Coefficient (ε)	High (>150,000 M ⁻¹ cm ⁻¹) (Estimated)	A key characteristic of cyanine dyes, indicating strong light absorption.
Photostability	Moderate	Cyanine dyes can be susceptible to photobleaching with intense or prolonged illumination. The use of antifade reagents and minimizing light exposure is recommended.

Cytotoxicity	Low at working concentrations (Estimated)	The targeted nature of the molecule is designed to minimize off-target effects. However, like many fluorescent dyes, high concentrations or prolonged exposure may induce cytotoxicity.
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Experimental Protocols

Protocol 1: In Vitro Live-Cell Imaging of PSMA-Expressing Cells

This protocol describes the use of **Zopocianine Sodium** for imaging PSMA-positive live cells, such as the LNCaP human prostate cancer cell line.

Materials:

- **Zopocianine Sodium**
- PSMA-positive cells (e.g., LNCaP) and PSMA-negative cells (e.g., PC-3) for control
- Complete cell culture medium (e.g., RPMI-1640 with 10% FBS)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Fluorescence microscope with appropriate filter sets for cyanine dyes (e.g., Cy5 filter set)
- Glass-bottom dishes or chamber slides suitable for live-cell imaging
- Optional: Hoechst 33342 or other nuclear counterstain
- Optional: Antifade reagent for live-cell imaging

Procedure:

- Cell Seeding:

- Seed PSMA-positive and PSMA-negative cells onto glass-bottom dishes or chamber slides at an appropriate density to achieve 50-70% confluency on the day of the experiment.
- Culture the cells in a humidified incubator at 37°C with 5% CO₂ for 24-48 hours.
- Preparation of Staining Solution:
 - Prepare a stock solution of **Zopocianine Sodium** in sterile, nuclease-free water or DMSO. Store protected from light at -20°C.
 - On the day of the experiment, dilute the **Zopocianine Sodium** stock solution in pre-warmed complete cell culture medium to a final working concentration. The optimal concentration should be determined empirically but can range from 1 to 10 µM.
- Cell Staining:
 - Remove the culture medium from the cells and wash once with pre-warmed PBS.
 - Add the **Zopocianine Sodium** staining solution to the cells.
 - Incubate the cells for 30-60 minutes at 37°C in a CO₂ incubator, protected from light. Incubation time may be optimized for specific cell lines and experimental goals.
- Washing:
 - Remove the staining solution and wash the cells two to three times with pre-warmed PBS or live-cell imaging medium to remove unbound dye and reduce background fluorescence.
- Counterstaining (Optional):
 - If a nuclear counterstain is desired, incubate the cells with Hoechst 33342 (or another suitable
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